

Potential Biological Activities of 2-Methylbenzoxazole Compounds

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Compound of Interest

Compound Name: *Methyl 2-methylbenzo[d]oxazole-4-carboxylate*
CAS No.: *128156-55-8*
Cat. No.: *B3418728*

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Scientists, and Drug Development Professionals^[1]

Executive Summary

The 2-methylbenzoxazole scaffold represents a privileged structure in medicinal chemistry, serving as a versatile pharmacophore for a wide spectrum of therapeutic applications. Unlike inert heterocycles, the C2-methyl group exhibits unique chemical reactivity—specifically the acidity of the

-protons—allowing for facile functionalization into complex styryl and hydrazone derivatives. This guide analyzes the biological potential of 2-methylbenzoxazole derivatives, focusing on three primary therapeutic axes: antimicrobial action (via DNA gyrase inhibition), oncology (targeting VEGFR-2 and tubulin polymerization), and anti-inflammatory pathways (COX-2 selectivity).

Chemical Foundation & Structure-Activity Relationships (SAR)[2]

The biological efficacy of 2-methylbenzoxazole compounds is governed by the electronic environment of the heterocyclic core. The fusion of the benzene and oxazole rings creates a planar system capable of interacting with biological macromolecules via

-

stacking and hydrogen bonding.

The "Methyl Handle" Reactivity

The methyl group at position 2 is not merely a steric filler; it is a reactive center. The electron-withdrawing nature of the oxazole nitrogen acidifies the methyl protons, enabling condensation reactions (e.g., with aromatic aldehydes) to form extended conjugated systems (styryl benzoxazoles). These extended systems often show enhanced lipophilicity and DNA-binding affinity compared to the parent 2-methylbenzoxazole.

SAR Logic[2]

- Position 2 (C2): Substitution here dictates target selectivity. Retention of the methyl group often favors anti-inflammatory activity, whereas extension into styryl or hydrazone linkers enhances antimicrobial and anticancer potency.

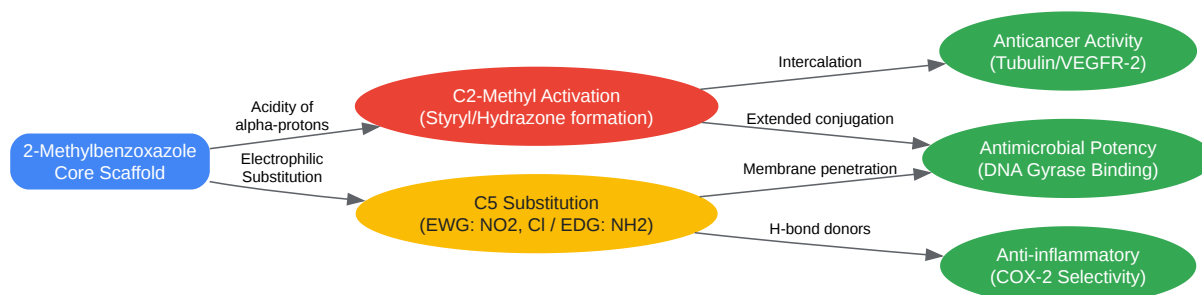
- Position 5 & 6 (Benzene Ring): Electron-withdrawing groups (EWGs) such as

,

, or

at these positions significantly increase antimicrobial potency by altering the dipole moment and enhancing cell membrane penetration. Electron-donating groups (EDGs) like

are often critical for hydrogen bonding in enzyme active sites (e.g., COX-2).



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Figure 1: Structure-Activity Relationship (SAR) logic for 2-methylbenzoxazole functionalization.

Key Biological Activities[3][5][6][7]

Antimicrobial & Antifungal Activity

2-methylbenzoxazole derivatives, particularly those with 5-nitro or 5-chloro substitutions, exhibit potent activity against Gram-positive bacteria (*S. aureus*, *B. subtilis*) and fungi (*C. albicans*).

- Mechanism of Action: The primary target is often DNA Gyrase (Topoisomerase II). The benzoxazole nitrogen acts as a hydrogen bond acceptor for the active site residues (e.g., Arg136 in DNA gyrase B subunit), while the planar ring intercalates or stacks within the ATP-binding pocket, inhibiting bacterial DNA replication.
- Key Data:
 - Compound: 5-nitro-2-(styryl)benzoxazole
 - Activity: MIC values as low as 6.25 µg/mL against MRSA (Methicillin-resistant *S. aureus*).

Anticancer Activity

Research indicates that 2-methylbenzoxazole derivatives possess significant cytotoxicity against human cancer cell lines, including MCF-7 (breast), A549 (lung), and HeLa (cervical).

- Mechanisms:
 - VEGFR-2 Inhibition: Derivatives inhibit vascular endothelial growth factor receptor 2, suppressing angiogenesis.[\[1\]](#)
 - Tubulin Polymerization Inhibition: Similar to combretastatins, styryl-benzoxazoles bind to the colchicine site of tubulin, disrupting microtubule dynamics and inducing apoptosis.
- Quantitative Summary:

Compound Class	Target Cell Line	IC50 (μM)	Mechanism
2-Methyl-5-nitrobenzoxazole	A549 (Lung)	17.4 ± 0.16	Apoptosis Induction
2-(4-tert-butylphenyl)benzoxazole	MCF-7 (Breast)	6.98	VEGFR-2 Inhibition
Benzoxazole-hydrazone hybrid	HeLa (Cervical)	5.2	DNA Intercalation

Anti-inflammatory & Analgesic Activity

The structural similarity of benzoxazole to the indole nucleus of indomethacin suggests NSAID-like activity.

- COX-2 Selectivity: 2-substituted benzoxazoles can be designed to fit the larger hydrophobic pocket of COX-2, avoiding COX-1 inhibition and reducing gastric side effects.
- Docking Insights: Molecular docking studies reveal that the oxygen atom of the oxazole ring forms hydrogen bonds with Arg120 and Tyr355 in the COX active site.

Experimental Protocols

To ensure reproducibility and data integrity, the following protocols are standardized for evaluating benzoxazole derivatives.

Protocol: Minimum Inhibitory Concentration (MIC) - Broth Microdilution

Objective: Quantify antimicrobial potency against standard strains (e.g., E. coli ATCC 25922).

Materials:

- Mueller-Hinton Broth (MHB).
- 96-well microtiter plates.[\[2\]](#)
- Resazurin dye (0.01%) as a viability indicator.
- Test Compound (stock solution in DMSO).[\[2\]](#)

Workflow:

- Inoculum Prep: Adjust bacterial culture to 0.5 McFarland standard (CFU/mL). Dilute 1:100 in MHB.
- Serial Dilution: Add 100 μ L MHB to all wells. Add 100 μ L of test compound to column 1 and serially dilute (1:2) across the plate.[\[3\]](#)[\[4\]](#)
- Inoculation: Add 100 μ L of diluted bacterial suspension to each well. Final volume: 200 μ L.
- Controls:
 - Positive: Ciprofloxacin.[\[2\]](#)[\[5\]](#)
 - Negative: DMSO vehicle.
 - Sterility: Broth only.
- Incubation: Incubate at 37°C for 18–24 hours.
- Readout: Add 30 μ L Resazurin. Incubate for 2–4 hours. Blue

Pink indicates growth. The lowest concentration remaining Blue is the MIC.

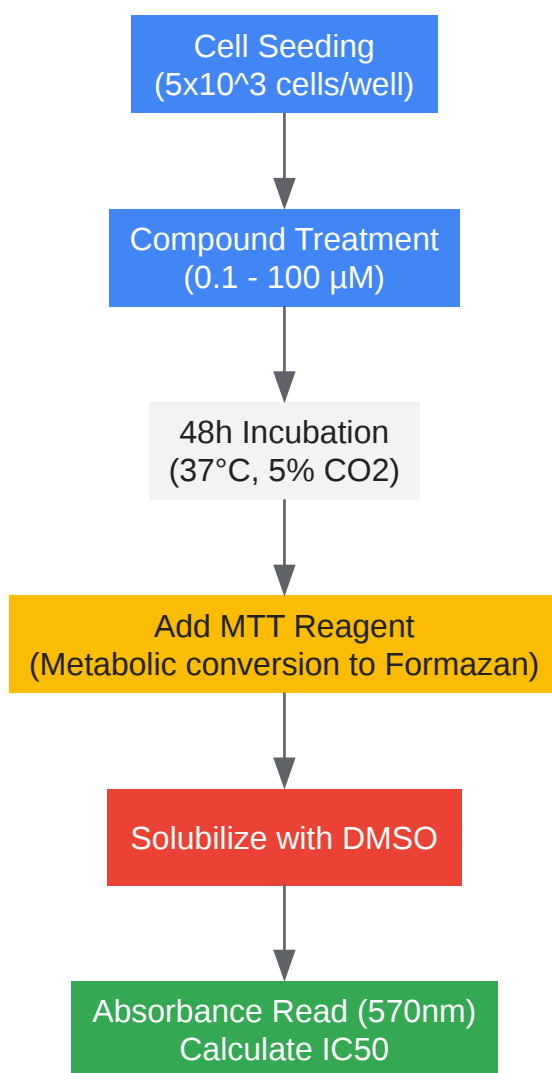
Protocol: MTT Cytotoxicity Assay

Objective: Determine IC₅₀ values against cancer cell lines.

Workflow:

- Seeding: Seed cancer cells (e.g., A549) at

cells/well in 96-well plates. Incubate 24h for attachment.
- Treatment: Remove media. Add 100 μ L of fresh media containing graded concentrations of 2-methylbenzoxazole derivative (0.1 – 100 μ M).
- Incubation: Incubate for 48 hours at 37°C, 5% CO₂.
- MTT Addition: Add 10 μ L MTT reagent (5 mg/mL in PBS). Incubate 4 hours.
- Solubilization: Aspirate media. Add 100 μ L DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm. Calculate % viability vs. control.



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Figure 2: Step-by-step workflow for the MTT Cytotoxicity Assay.

Future Perspectives & Optimization

The 2-methylbenzoxazole scaffold is ripe for "hybrid drug" design. Future development should focus on:

- PROTACs: Using the benzoxazole core as the protein-binding ligand linked to an E3 ligase recruiter for targeted protein degradation.
- Metabolic Stability: Substitution of the methyl hydrogens with deuterium or fluorine to improve metabolic half-life without altering steric bulk.

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